

An In-Depth Technical Guide to the VOCOL® Capillary GC Column

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Compound of Interest

Compound Name: *Vocol*

Cat. No.: *B1580943*

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For Researchers, Scientists, and Drug Development Professionals

The **VOCOL®** capillary Gas Chromatography (GC) column is a specialized tool engineered for the robust and reliable analysis of volatile organic compounds (VOCs). Its unique characteristics make it a staple in environmental laboratories, and its application extends to the food and beverage, forensics, and industrial hygiene sectors. This guide provides a comprehensive overview of the **VOCOL®** column, including its core technology, operational parameters, and diverse applications.

Core Technology: The Stationary Phase

At the heart of the **VOCOL®** column's performance is its proprietary bonded stationary phase. This phase is a 5% diphenyl / 95% dimethyl polysiloxane. This composition imparts an intermediate polarity to the column, a critical feature for the effective separation of a broad range of volatile analytes.^{[1][2][3]}

The stationary phase chemistry is pivotal to its selectivity:

- **Dimethyl Polysiloxane Backbone:** The primary component is a nonpolar polydimethylsiloxane polymer. This provides a base for the separation of nonpolar compounds primarily based on their boiling points and van der Waals interactions.
- **Diphenyl Groups:** The incorporation of 5% phenyl groups introduces a degree of polarity. These aromatic moieties can engage in π - π interactions with polarizable analytes, such as

aromatic and unsaturated compounds. This additional interaction mechanism allows for enhanced selectivity and resolution of these compounds from non-aromatic hydrocarbons of similar boiling points.

- **Bonding and Cross-linking:** The stationary phase is chemically bonded and cross-linked to the fused silica capillary tubing. This ensures a robust and stable column with low bleed, even at elevated temperatures, leading to longer column lifetime and more reliable results.

This specific combination of functional groups results in a versatile column capable of separating a wide array of VOCs, from nonpolar alkanes to more polar ketones and halogenated hydrocarbons.[\[1\]](#)[\[3\]](#)

Key Features and Advantages

The design of the **VOCOL®** column offers several advantages for VOC analysis:

- **Excellent Resolution of Highly Volatile Compounds:** The intermediate polarity and optimized phase thickness provide great retention and resolution for compounds with low boiling points.
- **Versatility:** It is suitable for a wide range of VOCs encountered in various matrices.[\[4\]](#)
- **Compatibility with Sample Introduction Techniques:** The column is designed for use with direct injection ports and is particularly well-suited for coupling with purge-and-trap systems, a common technique for concentrating volatile analytes from water and soil samples.[\[4\]](#)[\[5\]](#)
- **Robustness and Low Bleed:** The bonded and cross-linked phase ensures thermal stability and minimal background signal, which is crucial for sensitive detectors like mass spectrometers (MS).

Data Presentation: Column Specifications

VOCOL® columns are available in a variety of dimensions to suit different analytical needs. The choice of column length, internal diameter (I.D.), and film thickness (*df*) impacts resolution, analysis time, and sample capacity.

Parameter	Typical Range	Effect on Performance
Length (m)	30 - 105	Longer columns provide higher resolution but result in longer analysis times and increased backpressure.
Internal Diameter (mm)	0.25 - 0.53	Smaller I.D. columns offer higher efficiency (narrower peaks), while larger I.D. columns have a higher sample capacity.
Film Thickness (µm)	1.50 - 3.00	Thicker films increase retention of highly volatile compounds, potentially eliminating the need for sub-ambient oven temperatures.

Table 1: Typical **VOCOL®** Capillary GC Column Dimensions and Their Impact on Chromatographic Performance.

The operating temperature of a **VOCOL®** column is dependent on its dimensions. Adhering to these limits is crucial for maintaining column integrity and performance.

Internal Diameter (mm)	Film Thickness (µm)	Maximum Temperature (°C)
≤0.32	<2	Subambient to 250
≤0.32	≥2	Subambient to 230
≥0.53	<2	Subambient to 250
≥0.53	≥2	Subambient to 230

Table 2: Temperature Limits for **VOCOL®** Capillary GC Columns.[\[4\]](#)

Experimental Protocols

The **VOCOL®** column is frequently cited in standardized environmental testing methods. Below are detailed methodologies for common applications.

Environmental Analysis: U.S. EPA Method OLM04.2 VOA

This method is for the analysis of volatile organic compounds in water.

Sample Preparation and Introduction:

- Technique: Purge and Trap
- Purge Gas: Helium at 40 mL/min for 11 minutes at 25°C
- Dry Purge: 2 minutes
- Desorption: 210°C for 2 minutes with a flow of 150 mL/min
- Bake: 260°C for 10 minutes

Gas Chromatography:

- Column: **VOCOL®**, 20 m x 0.18 mm I.D., 1.00 µm film thickness
- Oven Program: 40°C (hold 0.8 min), ramp at 19°C/min to 125°C, then ramp at 32°C/min to 220°C (hold 1 min)
- Carrier Gas: Helium at a constant flow of 1.4 mL/min
- Injection: 100:1 split

Mass Spectrometry:

- Scan Range: m/z 35-400
- MSD Interface Temperature: 200°C

A representative chromatogram for this method would show the separation of a complex mixture of volatile organic compounds.

Industrial Hygiene: Analysis of Solvent Mixtures

This protocol is a general guideline for the analysis of common industrial solvents in air samples collected on sorbent tubes.

Sample Preparation and Introduction:

- Technique: Thermal Desorption
- Desorption Temperature: 250 - 300°C (analyte dependent)
- Trap Temperature: -10°C
- Trap Desorption: Rapid heating to 250 - 300°C

Gas Chromatography:

- Column: **VOCOL®**, 60 m x 0.25 mm I.D., 1.50 µm film thickness
- Oven Program: 40°C (hold 5 min), ramp at 10°C/min to 220°C (hold 5 min)
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Injection: Splitless

Detection:

- Detector: Flame Ionization Detector (FID) or Mass Spectrometer (MS)
- FID Temperature: 250°C

Food and Beverage: Analysis of Volatile Flavor Compounds

This protocol is a general approach for the analysis of volatile aroma compounds in food and beverage headspace.

Sample Preparation and Introduction:

- Technique: Headspace Solid-Phase Microextraction (HS-SPME)
- Fiber: 75 μm Carboxen/PDMS
- Extraction: 30 minutes at 60°C
- Desorption: 250°C for 5 minutes in the GC inlet

Gas Chromatography:

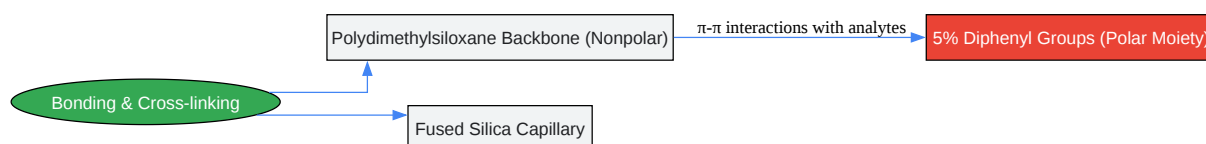
- Column: **VOCOL®**, 30 m x 0.25 mm I.D., 1.5 μm film thickness
- Oven Program: 40°C (hold 2 min), ramp at 8°C/min to 210°C
- Carrier Gas: Helium at 35 cm/sec
- Injection: Splitless

Mass Spectrometry:

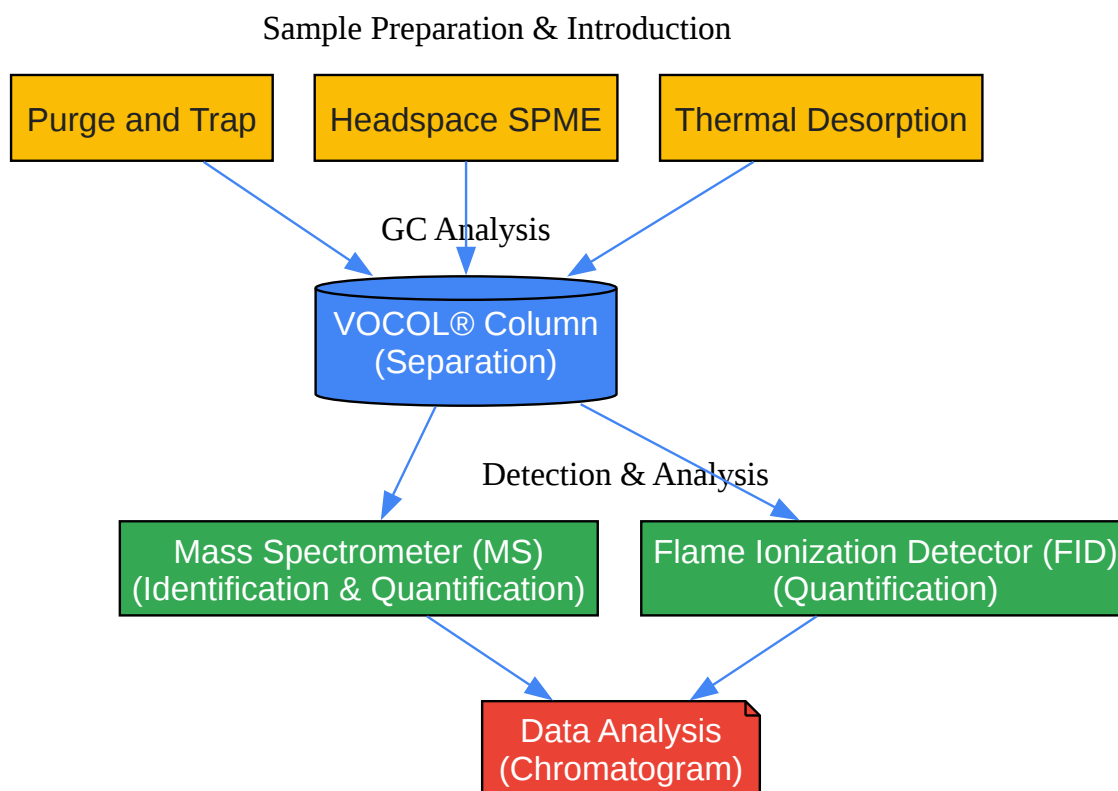
- Detector: Ion Trap Mass Spectrometer
- Scan Range: m/z 45-260

Mandatory Visualizations

To further elucidate the concepts discussed, the following diagrams are provided.



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VOCOL® Stationary Phase Chemistry

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Typical VOC Analysis Workflow

Conclusion

The **VOCOL®** capillary GC column represents a specialized and highly effective tool for the analysis of volatile organic compounds. Its intermediate polarity, achieved through a 5% diphenyl / 95% dimethyl polysiloxane stationary phase, provides excellent selectivity and resolution for a wide range of analytes. Coupled with appropriate sample introduction techniques like purge and trap or SPME, the **VOCOL®** column is a cornerstone of analytical methodologies in environmental monitoring, industrial hygiene, and food and beverage quality control. The detailed protocols and specifications provided in this guide serve as a comprehensive resource for researchers and professionals seeking to optimize their VOC analysis.

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